

Chemical structure and properties of Sodium Ionophore VI.

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Compound of Interest

Compound Name: Sodium ionophore VI

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Sodium Ionophore VI: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium Ionophore VI, also known by its chemical name 2-dodecyl-2-methyl-propanedioic acid, 1,3-bis(1,4,7,10-tetraoxacyclododec-2-ylmethyl) ester, is a highly selective neutral ionophore crucial for the development of sodium-selective sensors.^{[1][2]} Its molecular structure, featuring two bis(12-crown-4) ether moieties, enables the formation of a stable "sandwich" complex with the sodium cation. This high affinity and selectivity make it an indispensable tool in various scientific and industrial applications, including clinical diagnostics for monitoring sodium levels in biological fluids like urine and serum, and in environmental analysis.^[3] This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and functional characteristics of **Sodium Ionophore VI**. It also includes detailed experimental protocols for its application in ion-selective electrodes (ISEs) and visualizations to illustrate key concepts and procedures.

Chemical Structure and Physicochemical Properties

Sodium Ionophore VI is a viscous liquid at room temperature and is soluble in various organic solvents such as dimethylformamide (DMF), dimethyl sulfoxide (DMSO), and ethanol.^{[1][2]} Its

structure is characterized by a central malonic acid ester linking two 12-crown-4 ether rings. This unique arrangement is responsible for its remarkable selectivity for sodium ions.

Below is a summary of its key physicochemical properties:

Property	Value	Reference
Chemical Name	2-dodecyl-2-methyl-propanedioic acid, 1,3-bis(1,4,7,10-tetraoxacyclododec-2-ylmethyl) ester	
Synonym(s)	Bis[(12-crown-4)methyl] dodecylmethylmalonate	
CAS Number	80403-59-4	
Molecular Formula	C ₃₄ H ₆₂ O ₁₂	
Molecular Weight	662.85 g/mol	
Appearance	Liquid	
Solubility	DMF: 10 mg/mL, DMSO: 25 mg/mL, Ethanol: 20 mg/mL, PBS (pH 7.2): 10 mg/mL	
Storage Temperature	2-8°C	
Flash Point	113 °C	
Density	1.037 g/cm ³	

Ion Selectivity

The defining characteristic of **Sodium Ionophore VI** is its high selectivity for sodium ions over other cations. This is quantified by the potentiometric selectivity coefficient ($\log K_{\text{potNa}^+, \text{M}}$), where a more negative value indicates greater selectivity for Na⁺ over the interfering ion M.

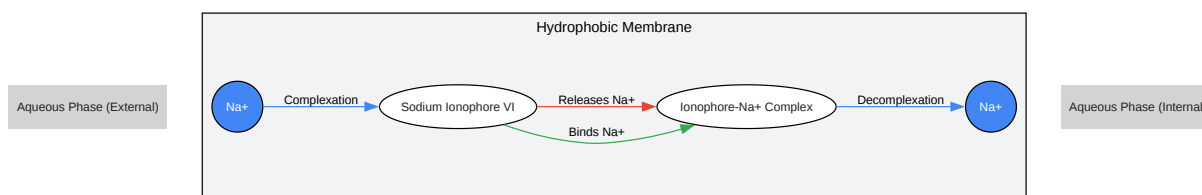
The following table summarizes the potentiometric selectivity coefficients for **Sodium Ionophore VI**:

Interfering Ion (M)	log KpotNa+,M
K ⁺	-2.5
Li ⁺	-3.4
Ca ²⁺	-4.1
Mg ²⁺	-4.3
NH ₄ ⁺	-2.2
Rb ⁺	-2.0
Cs ⁺	-1.5
Sr ²⁺	-4.0
Ba ²⁺	-3.7

Data sourced from a comparative guide on sodium ionophores.

Mechanism of Action

Sodium Ionophore VI functions as a carrier ionophore. Its two 12-crown-4 ether rings form a three-dimensional cavity that is ideally sized to encapsulate a sodium ion. The lipophilic exterior of the ionophore allows it to be soluble in a PVC membrane, while the hydrophilic interior created by the ether oxygens coordinates with the sodium ion. This "sandwich" complex facilitates the transport of the sodium ion across the hydrophobic membrane of an ion-selective electrode.



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Caption: Mechanism of sodium ion transport by **Sodium Ionophore VI**.

Experimental Protocols

Preparation of a Sodium-Selective PVC Membrane Electrode

This protocol describes the fabrication of a sodium-selective electrode using **Sodium Ionophore VI** incorporated into a PVC matrix.

Materials:

- **Sodium Ionophore VI**
- Poly(vinyl chloride) (PVC), high molecular weight
- Plasticizer (e.g., 2-Nitrophenyl octyl ether, o-NPOE)
- Tetrahydrofuran (THF), freshly distilled

Equipment:

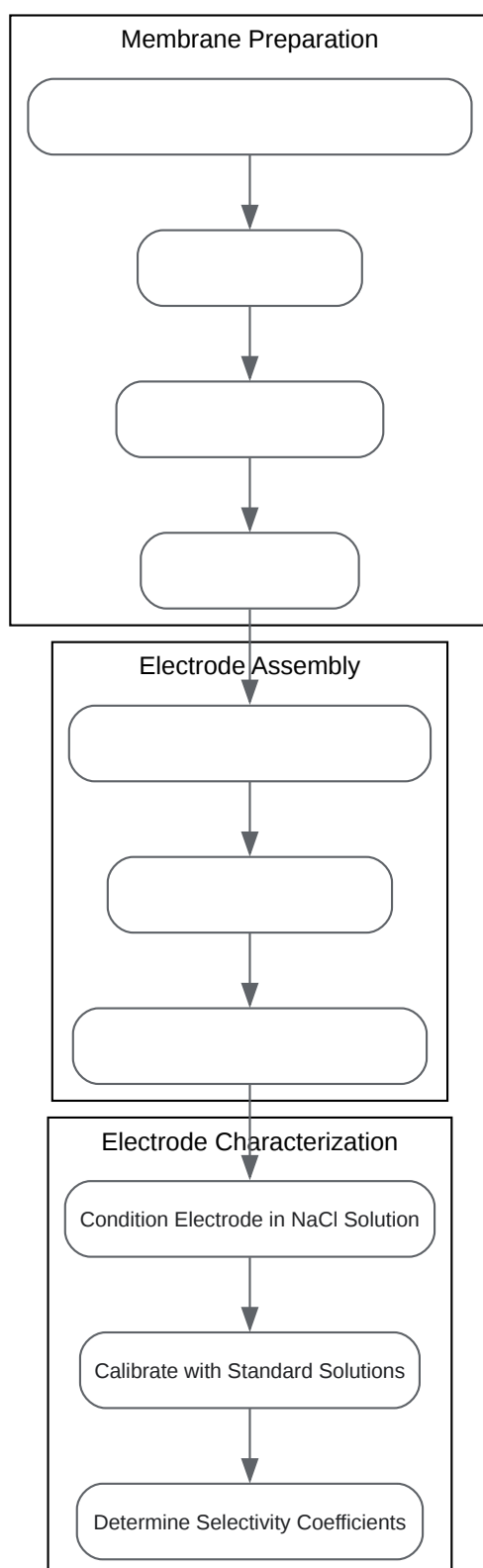
- Glass ring (e.g., 28 mm inner diameter)
- Glass plate

- Beaker
- Magnetic stirrer
- Pipette
- Electrode body
- Ag/AgCl wire (internal reference electrode)
- Internal filling solution (e.g., 0.01 M NaCl)

Procedure:

- Membrane Cocktail Preparation:
 - Prepare a membrane cocktail with the following composition (w/w%):
 - **Sodium Ionophore VI**: ~1-7%
 - PVC: ~27-33%
 - Plasticizer (o-NPOE): ~64-67%
 - For a typical preparation, dissolve approximately 6.5 mg of **Sodium Ionophore VI**, 26.8 mg of PVC, and 66.7 mg of o-NPOE in 1-2 mL of THF in a small beaker.
 - Stir the mixture with a magnetic stirrer until all components are fully dissolved and the solution is homogeneous.
- Membrane Casting:
 - Place the glass ring on a clean, flat glass plate.
 - Carefully pour the membrane cocktail into the glass ring.
 - Cover the setup loosely to allow for slow evaporation of the THF. Let it stand overnight in a dust-free environment.

- Electrode Assembly:
 - Once the THF has completely evaporated, a transparent, flexible membrane will have formed.
 - Cut a small disc (e.g., 6 mm diameter) from the membrane using a cork borer.
 - Mount the membrane disc into the electrode body, ensuring a tight seal.
 - Fill the electrode body with the internal filling solution (e.g., 0.01 M NaCl).
 - Insert the Ag/AgCl internal reference electrode into the filling solution.
- Conditioning:
 - Condition the newly assembled electrode by soaking it in a 0.01 M NaCl solution for at least 24 hours before use. This allows the membrane to become fully hydrated and equilibrated.



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Caption: Workflow for ISE preparation and characterization.

Determination of Potentiometric Selectivity Coefficients

The selectivity of the ion-selective electrode can be determined using the Fixed Interference Method (FIM) or the Separate Solution Method (SSM).

Fixed Interference Method (FIM):

- Prepare a series of calibration solutions containing a fixed concentration of the interfering ion (e.g., 0.1 M KCl) and varying concentrations of the primary ion (NaCl, e.g., 10^{-6} M to 10^{-1} M).
- Measure the potential of the sodium-selective electrode in each solution.
- Plot the measured potential (in mV) against the logarithm of the sodium ion activity.
- The selectivity coefficient is calculated from the intersection of the extrapolated linear portions of this plot.

Separate Solution Method (SSM):

- Prepare separate solutions of the primary ion (NaCl) and the interfering ion (e.g., KCl) at the same concentration (e.g., 0.1 M).
- Measure the potential of the sodium-selective electrode in each solution.
- Calculate the selectivity coefficient using the Nikolsky-Eisenman equation:

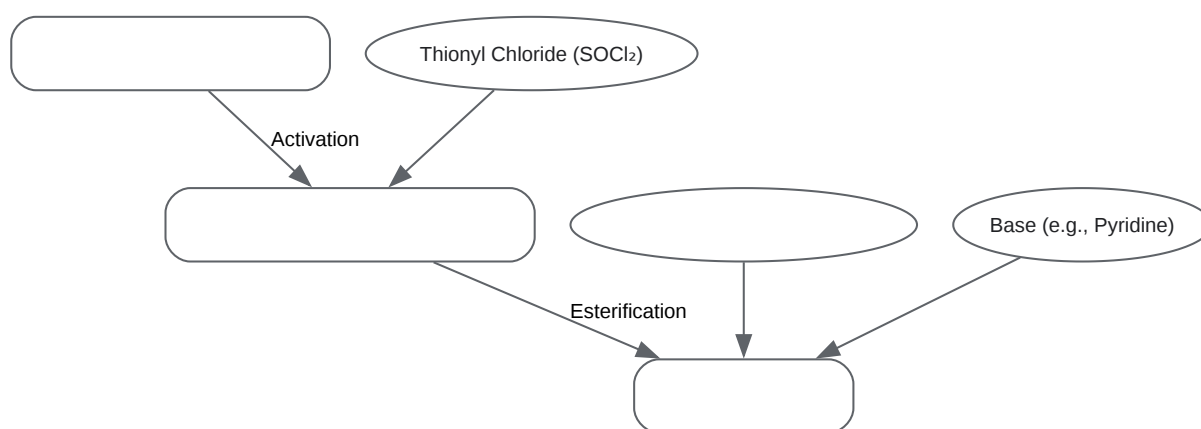
$$\log K_{\text{potNa}^+, \text{M}} = (E_{\text{M}} - E_{\text{Na}}) / S + \log(a_{\text{Na}}) - (z_{\text{Na}}/z_{\text{M}})\log(a_{\text{M}})$$

Where:

- E_{Na} and E_{M} are the potentials measured in the sodium and interfering ion solutions, respectively.
- S is the slope of the electrode's calibration curve.
- a_{Na} and a_{M} are the activities of the sodium and interfering ions.
- z_{Na} and z_{M} are the charges of the sodium and interfering ions.

Synthesis of Sodium Ionophore VI

While a detailed, step-by-step synthesis protocol for **Sodium Ionophore VI** is not readily available in the public domain, its structure as a malonic acid ester of two crown ether alcohols suggests a synthesis route based on esterification. A general approach would involve the reaction of 2-dodecyl-2-methylmalonyl dichloride with 2-hydroxymethyl-12-crown-4 in the presence of a base to neutralize the HCl byproduct. The synthesis of similar bis(12-crown-4) compounds has been reported, often involving the reaction of a di-functionalized linker with the crown ether alcohol.



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Caption: Plausible synthesis pathway for **Sodium Ionophore VI**.

Conclusion

Sodium Ionophore VI is a highly effective and selective ionophore for the detection and quantification of sodium ions. Its well-defined chemical structure and predictable complexation behavior have made it a staple in the field of chemical sensors. The information and protocols provided in this guide offer a solid foundation for researchers and professionals working on the development and application of sodium-selective measurement technologies. Further research into novel ionophore designs and membrane compositions will continue to enhance the performance and expand the utility of these critical analytical tools.

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